

# Essential Procedures for the Safe Disposal of CL264

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CL264

Cat. No.: B8104017

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **CL264** (CAS No. 1510712-69-2) was not publicly available at the time of this writing. The following disposal procedures are based on general best practices for the disposal of solid, non-halogenated, nitrogen-containing organic compounds and should be adapted to comply with all applicable local, state, and federal regulations. Researchers, scientists, and drug development professionals are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

## Immediate Safety and Logistical Information

Proper disposal of **CL264** is critical to ensure laboratory safety and environmental protection. As a combustible solid, it must be handled with care to avoid ignition. Unused or waste **CL264** should be treated as hazardous chemical waste and disposed of through an approved hazardous waste management program.

## Operational Plan for Disposal

The primary operational plan for the disposal of **CL264** involves segregation, proper packaging and labeling, and disposal through a certified hazardous waste contractor. Under no circumstances should **CL264** be disposed of in regular trash or down the drain.

## Quantitative Data Summary

Due to the absence of a specific SDS, a comprehensive table of quantitative data for **CL264** cannot be provided. However, based on available information for similar compounds, the following general characteristics can be considered.

Property	Value	Source/Comment
Physical State	Solid Powder	General product descriptions
Color	White to beige	General product descriptions
Solubility	DMSO: 2 mg/mL	Sigma-Aldrich Product Page
Storage Temperature	2-8°C	Sigma-Aldrich Product Page
Combustibility	Combustible Solid	General Classification

## Experimental Protocols

Protocol for the Segregation and Packaging of Solid **CL264** Waste:

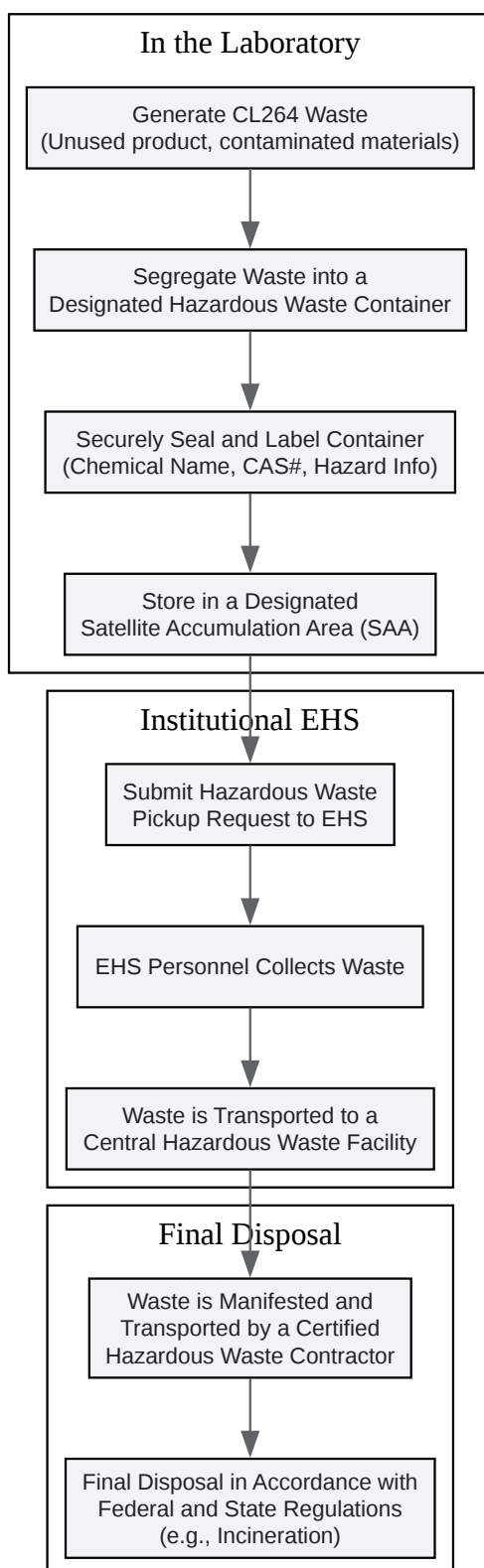
- **Personal Protective Equipment (PPE):** Before handling **CL264** waste, ensure appropriate PPE is worn, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Waste Collection:** Collect all solid waste contaminated with **CL264**, including unused product, contaminated personal protective equipment (e.g., gloves, weighing paper), and any spill cleanup materials, in a designated, compatible, and clearly labeled hazardous waste container.
- **Container Selection:** The waste container should be made of a material compatible with organic solids (e.g., a high-density polyethylene (HDPE) container with a secure lid). The container must be in good condition with no leaks or cracks.
- **Labeling:** Label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**CL264**," the CAS number "1510712-69-2," and the approximate amount of waste. Also, include the date the waste was first added to the container. Affix any other labels required by your institution's EHS department.
- **Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) that is secure and away from sources of ignition, heat, and incompatible

materials. The SAA should be under the control of the laboratory personnel.

- Disposal Request: Once the waste container is full or has been in storage for the maximum allowable time according to your institution's policy (typically 90 days), submit a hazardous waste pickup request to your EHS department.

## Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of **CL264**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **CL264** waste.

- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of CL264]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8104017#cl264-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)